

Application Notes: siRNA-Mediated Knockdown of PUMA for Functional Studies

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Compound of Interest

Compound Name: PUMA BH3

Cat. No.: B1574802

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Introduction

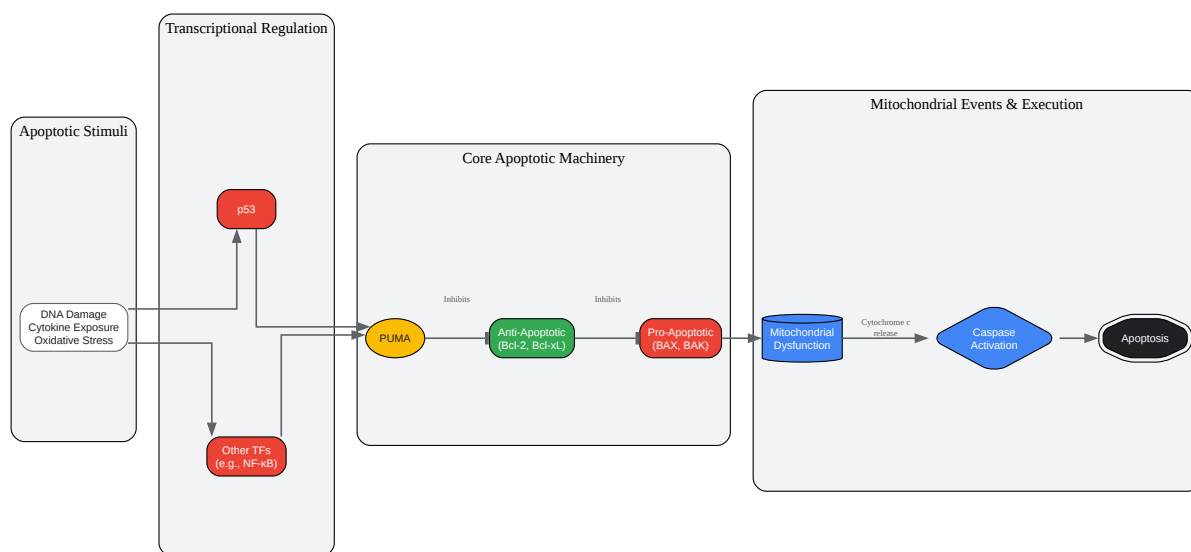
PUMA (p53 upregulated modulator of apoptosis), also known as Bcl-2-binding component 3 (BBC3), is a potent pro-apoptotic protein belonging to the BH3-only subgroup of the Bcl-2 family.[1][2] The expression of PUMA can be induced by a wide array of apoptotic stimuli, including DNA damage, oxidative stress, and cytokine exposure, through both p53-dependent and -independent pathways.[1][3][4] Upon activation, PUMA plays a crucial role in initiating the intrinsic, or mitochondrial, pathway of apoptosis.[5] It binds to and neutralizes anti-apoptotic Bcl-2 family proteins (like Bcl-2 and Bcl-xL), which in turn liberates the pro-apoptotic effector proteins BAX and BAK.[1][3][5] This leads to mitochondrial dysfunction, caspase cascade activation, and ultimately, programmed cell death.[3][5]

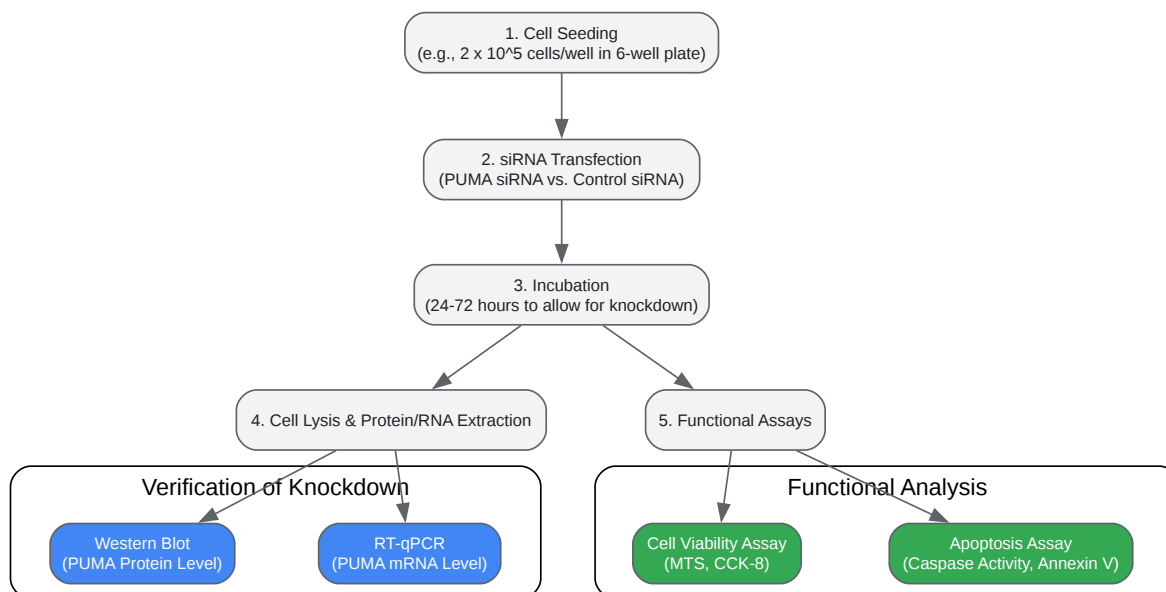
Given its central role in apoptosis, studying the functional consequences of PUMA inhibition is critical for research in oncology, neurodegenerative diseases, and cellular stress responses. Small interfering RNA (siRNA) offers a powerful and specific method to transiently silence PUMA expression, enabling researchers to investigate its role in cell viability, apoptosis, and therapeutic resistance. These application notes provide detailed protocols for siRNA-mediated knockdown of PUMA and subsequent functional analyses.

PUMA-Mediated Apoptotic Signaling Pathway

PUMA transduces death signals primarily to the mitochondria. It binds to anti-apoptotic proteins, relieving their inhibition of BAX and BAK. This allows BAX/BAK to permeabilize the

mitochondrial outer membrane, releasing apoptogenic factors like cytochrome c, which activate the caspase cascade leading to cell death.[\[3\]](#)[\[4\]](#)[\[5\]](#)





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